

# roxindole pharmacokinetics and metabolism

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## Compound Focus: Roxindole

CAS No.: 112192-04-8

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## Mechanism of Action and Receptor Profile

**Roxindole** is a dopaminergic and serotonergic agent. The table below summarizes its affinity (pKi) and efficacy at various human receptors, based on a study of the recombinant receptors [1].

Receptor	Affinity (pKi)	Agonist Efficacy ( $E_{max}$ , % relative to native agonist)
5-HT <sub>1A</sub>	9.42	59.6% (Partial Agonist)
Dopamine D <sub>3</sub>	8.93	30.0% (Partial Agonist)
Dopamine D <sub>2</sub>	8.55	10.5% (Weak Partial Agonist)
Dopamine D <sub>4</sub>	8.23	35.1% (Partial Agonist)
5-HT <sub>1D</sub>	7.05	13.7% (Weak Agonist)
5-HT <sub>1B</sub>	6.00	27.1% (Weak Agonist)

**Roxindole** also acts as a **serotonin reuptake inhibitor** ( $IC_{50} = 1.4$  nM) and has been reported to act as a 5-HT<sub>2A</sub> receptor antagonist [2] [3].

This receptor profile is visualized in the following diagram, which shows **roxindole's** primary mechanisms and their functional consequences.

*Roxindole's primary mechanisms of action and associated clinical effects.*

## Clinical Development and Applications

**Roxindole** was originally developed for schizophrenia, but its antipsychotic efficacy in trials was only modest [2]. It was unexpectedly found to produce **potent and rapid antidepressant and anxiolytic effects**, leading to its further investigation for the treatment of **major depression, obsessive-compulsive disorder, and panic disorder** [2] [4]. It has also been studied for **Parkinson's disease** and **prolactinoma** [2]. The drug has been discontinued in Phase 3 clinical trials and was never marketed [2] [4].

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## References

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2. - Wikipedia Roxindole [en.wikipedia.org]
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